

Application Notes and Protocols for Ioversol-Enhanced Micro-CT in Mice

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Compound of Interest

Compound Name: Ioversol

Cat. No.: B029796

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Introduction

Micro-computed tomography (micro-CT) is a powerful, non-invasive imaging modality that provides high-resolution, three-dimensional anatomical data, particularly valuable in preclinical research using murine models. However, the inherent low soft-tissue contrast in micro-CT necessitates the use of contrast agents to visualize vascular structures and differentiate tissues. **Ioversol** (marketed as Optiray™) is a non-ionic, low-osmolar iodinated contrast agent widely used in clinical imaging. Its properties make it a suitable candidate for enhancing vascular contrast in preclinical micro-CT studies in mice. These application notes provide a detailed protocol for performing **Ioversol**-enhanced micro-CT for vascular imaging in mice.

Quantitative Data Summary

The following table summarizes key quantitative parameters for **Ioversol**-enhanced micro-CT in mice, compiled from various preclinical studies. These values should be considered as a starting point and may require optimization based on the specific mouse model, scanner, and research question.

Parameter	Value	Unit	Notes
Contrast Agent			
Name	Ioversol (Optiray™ 350)	-	A common concentration used in preclinical imaging.
Iodine Concentration	350	mg I/mL	Optiray™ is available in various concentrations (e.g., 240, 300, 320, 350 mg I/mL).
Dosage			
Intravenous (IV) Bolus	1.4	mL/kg	This is a suggested starting dose; optimization may be required.
~100	μL/mouse	For a typical 25g mouse.	
Administration			
Route	Intravenous (tail vein)	-	
Injection Rate	Rapid bolus (e.g., over 10-30 seconds)	-	A consistent rate is crucial for reproducible results.
Imaging Window			
Onset of Peak Vascular Enhancement	Immediate	seconds	Ioversol rapidly distributes in the vasculature.
Optimal Scanning Window	0 - 5	minutes post-injection	Due to the relatively short vascular half-life of Ioversol in rodents.

**Micro-CT Scanner
Parameters**

Tube Voltage	45 - 90	kVp	Higher kVp can improve signal but may reduce contrast-to-noise ratio for iodine.
Tube Current	150 - 500	μA	Higher current improves signal-to-noise ratio but increases radiation dose.
Exposure Time per Projection	100 - 500	ms	Longer exposure times can reduce noise.
Number of Projections	360 - 1000	-	Over 180° or 360° rotation.
Voxel Size	35 - 100	μm	Isotropic voxel size is recommended for 3D analysis.
Scan Time	2 - 15	minutes	Dependent on the specific scanner and protocol settings.

Experimental Protocols

This section details the step-by-step methodology for performing **loversol**-enhanced micro-CT in mice.

Animal Preparation

- **Acclimatization:** Allow mice to acclimate to the housing facility for at least 72 hours before the imaging experiment.

- **Fasting:** Fasting is generally not required for vascular imaging studies but may be considered for abdominal imaging to reduce gastrointestinal content. If fasting, provide water ad libitum.
- **Anesthesia:** Anesthetize the mouse using a suitable method, such as isoflurane inhalation (1-3% in oxygen). Anesthesia is maintained throughout the procedure.
- **Catheterization (Optional but Recommended):** For precise and repeatable injections, place a catheter in the lateral tail vein. This also minimizes the risk of extravasation.
- **Physiological Monitoring:** Throughout the procedure, monitor the animal's respiratory rate and maintain its body temperature at 37°C using a heating pad.

Ioversol Administration

- **Warm the Contrast Agent:** Gently warm the **Ioversol** solution to 37°C to reduce its viscosity and minimize potential physiological reactions.
- **Prepare the Syringe:** Draw the calculated dose of **Ioversol** into a sterile syringe. Ensure there are no air bubbles.
- **Injection:** Administer the **Ioversol** via the tail vein catheter or by direct tail vein injection as a rapid bolus. Start the micro-CT scan immediately after the injection is complete.

Micro-CT Image Acquisition

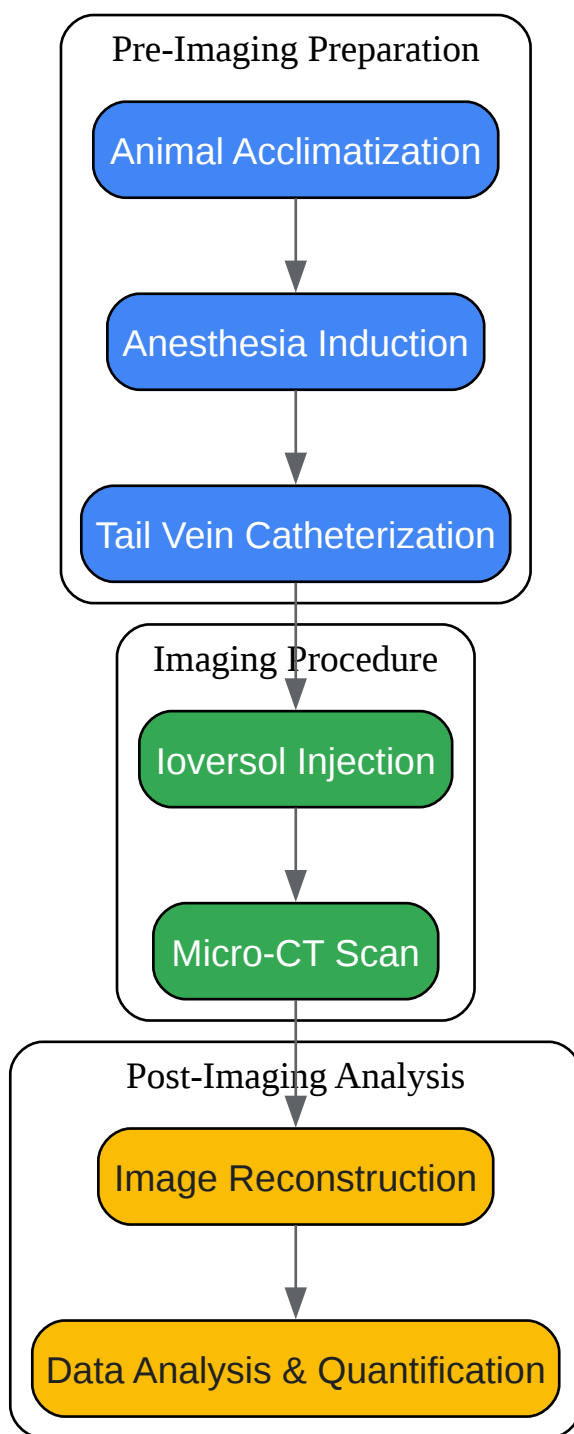
- **Pre-contrast Scan (Optional):** Acquire a baseline micro-CT scan before contrast administration to serve as a control and for potential image registration.
- **Contrast-enhanced Scan:** Initiate the scan immediately following the **Ioversol** injection to capture the arterial and early venous phases of vascular enhancement.
- **Scan Parameters:** Use optimized scanner settings as outlined in the quantitative data table. The specific parameters will depend on the micro-CT system being used.
- **Respiratory Gating (Recommended):** If imaging the thorax or abdomen, use respiratory gating to minimize motion artifacts.

Image Reconstruction and Analysis

- **Reconstruction:** Reconstruct the acquired projection data into a 3D volume using the manufacturer's software. Apply appropriate corrections for beam hardening and ring artifacts.
- **Image Analysis:** The reconstructed 3D dataset can be visualized and quantified using various image analysis software packages (e.g., Amira, Avizo, VGStudio MAX).
- **Vascular Analysis:** Perform segmentation of the vascular tree to quantify parameters such as vessel volume, vessel density, and vessel diameter.

Visualizations

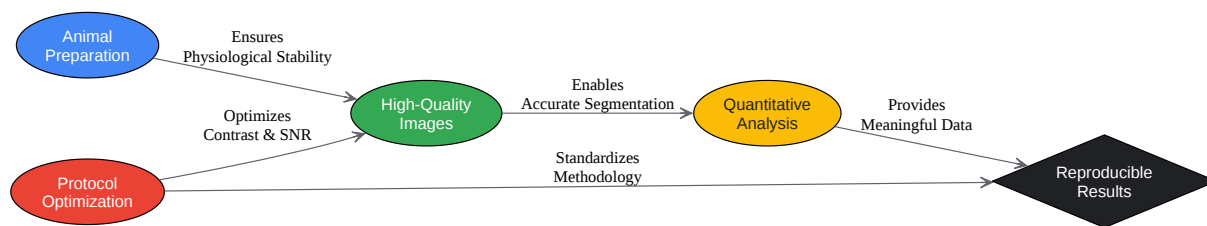
Experimental Workflow



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Caption: Experimental workflow for **Ioversol**-enhanced micro-CT in mice.

Key Steps and Logical Relationships



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Caption: Logical relationship of key factors for successful micro-CT imaging.

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